

Aklomide: A Review of its Basic Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aklomide

Cat. No.: B1666742

[Get Quote](#)

Aklomide, chemically known as 2-chloro-4-nitrobenzamide, is a compound for which a comprehensive public toxicological profile is not readily available in peer-reviewed literature. While it is listed in chemical databases and supplier safety data sheets, detailed studies outlining its acute, subchronic, and chronic toxicity, as well as its genotoxic, carcinogenic, and reproductive effects, are scarce. This guide summarizes the currently accessible information and highlights the significant data gaps in the toxicological profile of **Aklomide**.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₇ H ₅ ClN ₂ O ₃
Molecular Weight	200.58 g/mol
CAS Number	3011-89-0
Appearance	Solid Crystalline, Cream color
Synonyms	2-chloro-4-nitrobenzamide

Hazard Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Aklomide** has been assigned the following hazard classifications^[1]:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.

- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2): Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.

This classification implies that **Aklomide** poses a moderate acute oral hazard and is an irritant to the skin, eyes, and respiratory system upon single exposure. However, the underlying experimental data and protocols for these classifications are not publicly detailed.

Toxicological Data Summary

A thorough review of available scientific literature and toxicological databases reveals a significant lack of quantitative data for **Aklomide**. Specific values for key toxicological endpoints are not published in readily accessible sources.

Table 1: Summary of Available Toxicological Endpoints for **Aklomide**

Toxicity Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD ₅₀)	Data Not Available	Oral	Data Not Available	-
Acute Dermal Toxicity (LD ₅₀)	Data Not Available	Dermal	Data Not Available	-
Acute Inhalation Toxicity (LC ₅₀)	Data Not Available	Inhalation	Data Not Available	-
NOAEL (Subchronic)	Data Not Available	Oral	Data Not Available	-
NOAEL (Chronic)	Data Not Available	Oral	Data Not Available	-

LD₅₀ (Lethal Dose, 50%): The dose of a substance that is lethal to 50% of a test population.

LC₅₀ (Lethal Concentration, 50%): The concentration of a substance in the air that is lethal to

50% of a test population. NOAEL (No-Observed-Adverse-Effect Level): The highest dose or exposure level of a substance at which no adverse effects are observed in a population.

Experimental Protocols

Due to the absence of published toxicological studies, detailed experimental protocols for the determination of **Aklomide**'s toxicity are not available. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments. A general overview of what these protocols would entail is provided below.

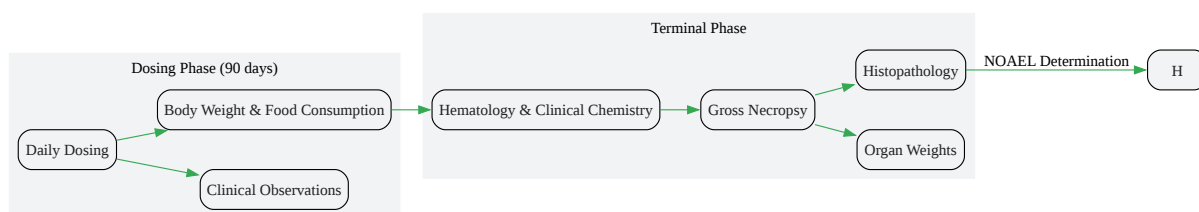
Acute Oral Toxicity (Following OECD Guideline 423)

An acute oral toxicity study would typically involve the administration of a single dose of **Aklomide** to a group of laboratory animals, usually rats. The animals would be observed for a period of 14 days for signs of toxicity and mortality.

Caption: General workflow for an acute oral toxicity study.

Subchronic Oral Toxicity (Following OECD Guideline 408)

A 90-day subchronic oral toxicity study would involve the daily administration of **Aklomide** to animals (e.g., rats) at three or more dose levels.



[Click to download full resolution via product page](#)

Caption: Key stages of a subchronic oral toxicity study.

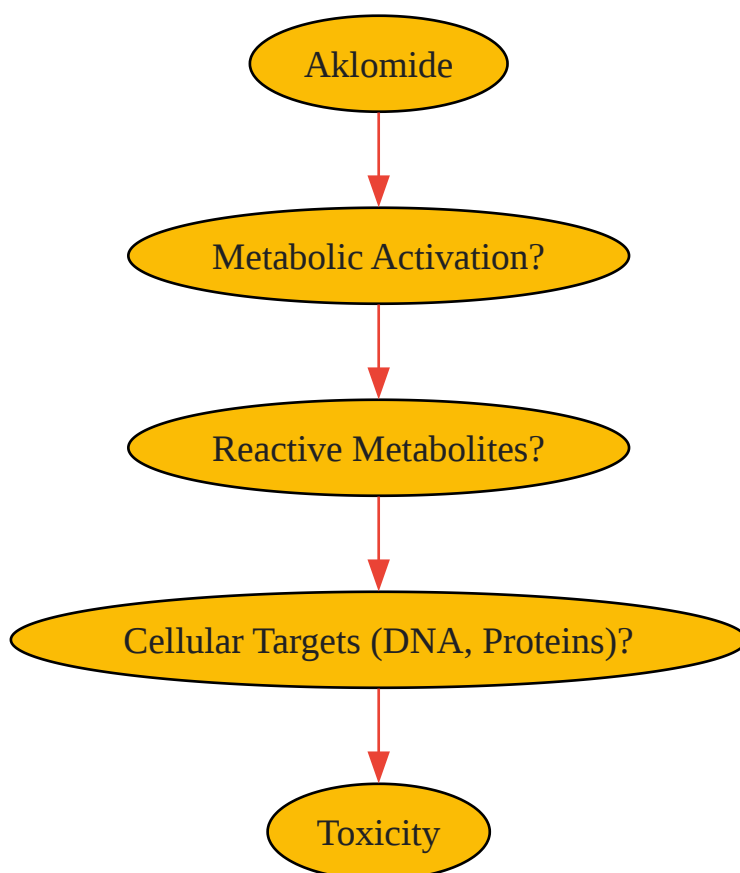
Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is no publicly available information regarding the genotoxic, carcinogenic, or reproductive and developmental toxicity of **Aklomide**. Standard assays to evaluate these endpoints would include:

- Genotoxicity: Ames test (bacterial reverse mutation assay), in vitro and in vivo micronucleus assays, and chromosomal aberration tests.
- Carcinogenicity: Long-term (typically 2-year) animal bioassays.
- Reproductive and Developmental Toxicity: Two-generation reproductive toxicity studies and prenatal developmental toxicity studies.

Mechanism of Action

The mechanism of toxic action for **Aklomide** has not been elucidated in the available literature. Based on its chemical structure, a 2-chloro-4-nitrobenzamide, potential mechanisms could involve metabolic activation of the nitro group or reactions involving the chloro-substituted aromatic ring. However, without experimental data, this remains speculative.



[Click to download full resolution via product page](#)

Caption: Hypothetical pathway for **Aklomide**-induced toxicity.

Conclusion

The toxicological profile of **Aklomide** is largely incomplete based on publicly accessible data. While GHS classifications indicate potential for acute oral toxicity and irritation, the absence of quantitative data such as LD₅₀ and NOAEL values, along with the lack of studies on chronic exposure, genotoxicity, carcinogenicity, and reproductive toxicity, represents a significant data gap. For a comprehensive understanding of the toxicological risks associated with **Aklomide**, detailed experimental studies following established international guidelines are required. Researchers and drug development professionals should exercise caution and consider the need for de novo toxicological evaluation when handling or considering this compound for further development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aklomide | C₇H₅CIN₂O₃ | CID 2075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Aklomide: A Review of its Basic Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666742#basic-toxicological-profile-of-aklomide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com